An In-depth Technical Guide to Tetrahydrofuran-2-carbohydrazide: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	*Tetrahydrofuran-2-carbohydrazide*
CAS No.:	*59293-11-7*
Cat. No.:	*B1267982*

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Introduction

Tetrahydrofuran-2-carbohydrazide is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its molecular architecture, combining the versatile tetrahydrofuran (THF) moiety with the reactive carbohydrazide functional group, presents a unique scaffold for the synthesis of novel therapeutic agents. The THF ring is a prevalent structural motif in numerous FDA-approved drugs, valued for its ability to modulate pharmacokinetic properties and engage in specific target interactions.[1][2] The carbohydrazide group, a derivative of hydrazine, offers a reactive handle for further chemical modifications and is known to be a pharmacologically active substance with a wide spectrum of biological activities, including anticancer, antibacterial, and antiviral properties.[3][4]

This technical guide provides a comprehensive overview of the predicted physical and chemical properties of **Tetrahydrofuran-2-carbohydrazide**, a proposed synthetic route, and detailed protocols for its characterization. This document is intended to serve as a valuable

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resource for researchers and scientists engaged in the design and development of new chemical entities for therapeutic applications.

Predicted Physicochemical Properties

While experimental data for **Tetrahydrofuran-2-carbohydrazide** is not extensively available, its physical and chemical properties can be predicted based on the well-characterized nature of the tetrahydrofuran ring and the carbohydrazide functional group.

Property	Predicted Value/Information	Rationale/Supporting Evidence
Molecular Formula	$C_5H_{10}N_2O_2$	Based on its chemical structure.[5]
Molecular Weight	130.14 g/mol	Calculated from the molecular formula.[5]
Appearance	White to off-white crystalline solid	Carbohydrazide and many of its derivatives are white crystalline solids.[6][7]
Melting Point	Expected to be in the range of 100-200 °C	Carbohydrazide has a melting point of 150-153 °C and decomposes upon melting.[6] The THF moiety may influence this value.
Solubility	Soluble in water and polar organic solvents like ethanol. Sparingly soluble in nonpolar solvents.	Carbohydrazide is soluble in water.[6][7] The THF ring also imparts some polarity and water miscibility.[8]
Stability	May be sensitive to heat and strong oxidizing agents.	Carbohydrazide can be unstable upon heating and is incompatible with strong oxidizing agents.[6]

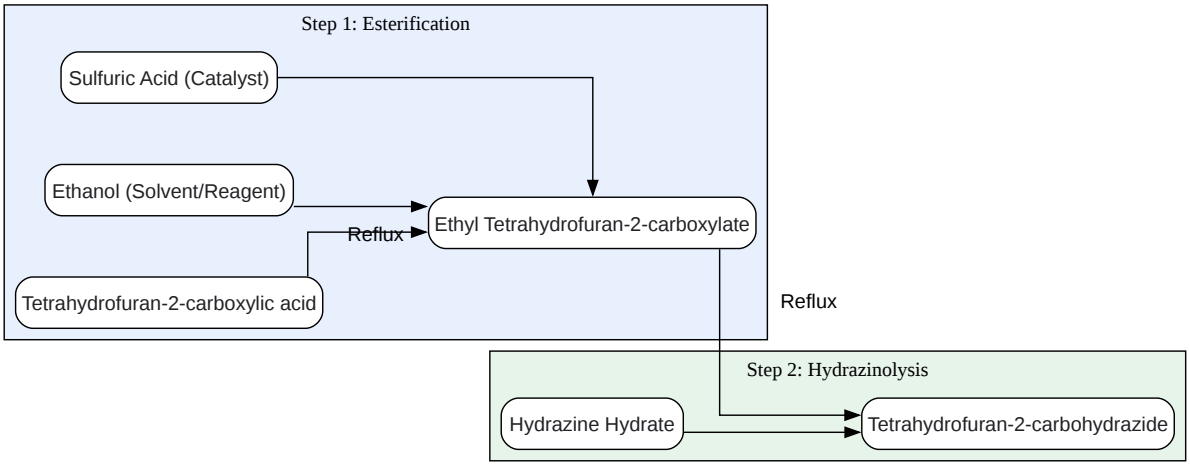
Chemical Reactivity and Synthetic Pathway

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The chemical reactivity of **Tetrahydrofuran-2-carbohydrazide** is primarily dictated by the nucleophilic nature of the hydrazide moiety. The terminal amino group is a potent nucleophile, readily participating in condensation reactions with aldehydes and ketones to form stable hydrazones. This reactivity is a cornerstone for the synthesis of a diverse library of derivatives with potential biological activities.[9][10]

Proposed Synthesis of **Tetrahydrofuran-2-carbohydrazide**

A plausible and efficient synthetic route to **Tetrahydrofuran-2-carbohydrazide** involves a two-step process starting from the commercially available Tetrahydrofuran-2-carboxylic acid. This method is analogous to established procedures for the synthesis of other carbohydrazide derivatives.[4][9]



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Caption: Proposed two-step synthesis of **Tetrahydrofuran-2-carbohydrazide**.

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Causality behind Experimental Choices:

- Esterification: The initial conversion of the carboxylic acid to its ethyl ester is a crucial step to activate the carbonyl group for subsequent nucleophilic attack by hydrazine. Direct reaction of the carboxylic acid with hydrazine is often less efficient.
- Hydrazinolysis: The reaction of the ester with hydrazine hydrate is a standard and high-yielding method for the formation of hydrazides. The use of an excess of hydrazine hydrate can drive the reaction to completion.

Experimental Protocols

Synthesis of **Tetrahydrofuran-2-carbohydrazide**

Materials:

- Tetrahydrofuran-2-carboxylic acid
- Absolute Ethanol
- Concentrated Sulfuric Acid
- Hydrazine Hydrate (80% solution)
- Diethyl ether
- Anhydrous Sodium Sulfate

Step-by-Step Methodology:

- Esterification of Tetrahydrofuran-2-carboxylic acid:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve Tetrahydrofuran-2-carboxylic acid (1 equivalent) in absolute ethanol (10 volumes).
  - Carefully add a catalytic amount of concentrated sulfuric acid (approximately 2-3 drops).
  - Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

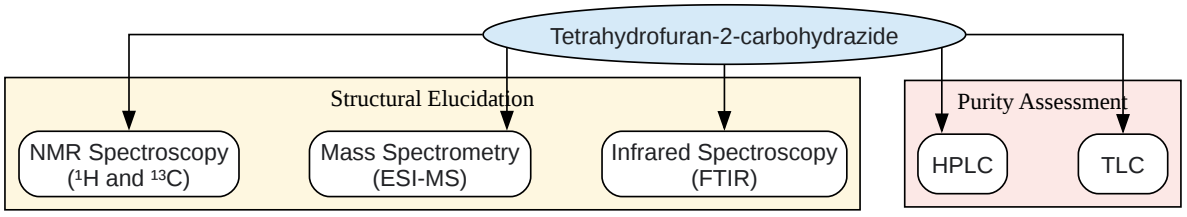
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- After completion, cool the mixture to room temperature and remove the excess ethanol under reduced pressure.
- Dissolve the residue in diethyl ether and wash sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain Ethyl Tetrahydrofuran-2-carboxylate as an oil.

- Hydrazinolysis of Ethyl Tetrahydrofuran-2-carboxylate:
  - To a solution of Ethyl Tetrahydrofuran-2-carboxylate (1 equivalent) in ethanol (5 volumes) in a round-bottom flask, add hydrazine hydrate (1.5 equivalents) dropwise at room temperature.
  - Heat the reaction mixture to reflux for 8-12 hours. Monitor the formation of the product by TLC.
  - Upon completion, cool the reaction mixture in an ice bath to induce precipitation of the product.
  - Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum to yield **Tetrahydrofuran-2-carbohydrazide**.

Characterization of **Tetrahydrofuran-2-carbohydrazide**

Accurate characterization is essential to confirm the identity and purity of the synthesized compound. The following spectroscopic techniques are recommended.



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Caption: Workflow for the characterization of **Tetrahydrofuran-2-carbohydrazide**.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the protons of the tetrahydrofuran ring and the NH and NH_2 protons of the hydrazide group. The chemical shifts will be influenced by the electron-withdrawing nature of the carbonyl group.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the five carbon atoms of the molecule, with the carbonyl carbon appearing at a characteristic downfield chemical shift.

2. Mass Spectrometry (MS):

- Electrospray Ionization Mass Spectrometry (ESI-MS) is a suitable technique to determine the molecular weight of the compound. The spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$.

3. Infrared (IR) Spectroscopy:

- The IR spectrum will provide valuable information about the functional groups present. Key characteristic absorption bands to look for include:
  - N-H stretching vibrations of the hydrazide group (around 3200-3400 cm^{-1}).
  - C=O stretching vibration of the carbonyl group (around 1650-1680 cm^{-1}).
  - C-O-C stretching of the tetrahydrofuran ring.

Applications in Drug Development

The unique structural features of **Tetrahydrofuran-2-carbohydrazide** make it an attractive scaffold for the development of new therapeutic agents. The carbohydrazide moiety can be readily derivatized to generate a library of compounds for screening against various biological targets.[3][4] For instance, condensation with various aldehydes can yield hydrazones, a class of compounds known for their diverse pharmacological activities.[9][10] The tetrahydrofuran

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ring can contribute to improved solubility and pharmacokinetic profiles of the resulting drug candidates.[1]

Conclusion

Tetrahydrofuran-2-carbohydrazide is a promising building block for the synthesis of novel compounds with potential therapeutic applications. This guide has provided a detailed, albeit predictive, overview of its physicochemical properties, a practical synthetic route, and essential characterization protocols. By leveraging the information presented herein, researchers can confidently undertake the synthesis and exploration of this versatile molecule in their drug discovery endeavors.

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